

Personal protective equipment for handling 3-(2-Thienyl)-L-alanine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(2-Thienyl)-L-alanine

Cat. No.: B091686

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Essential Safety and Handling Guide for 3-(2-Thienyl)-L-alanine

This guide provides immediate, essential safety and logistical information for handling **3-(2-Thienyl)-L-alanine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational and disposal procedures.

Hazard Identification and Personal Protective Equipment

3-(2-Thienyl)-L-alanine is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]} Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment (PPE) are mandatory.

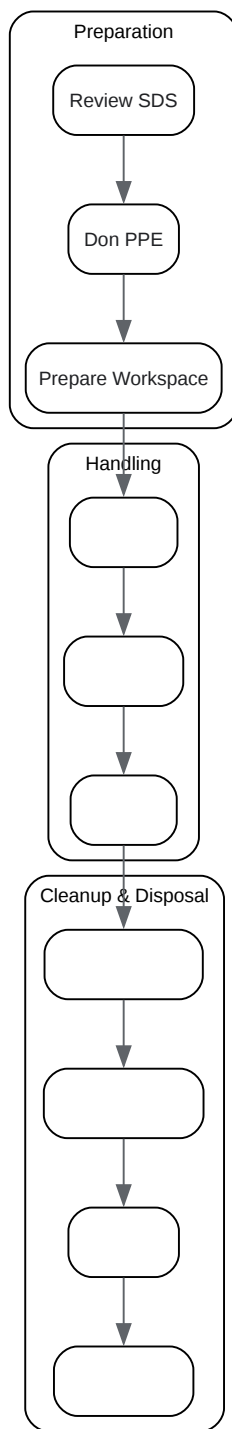
Summary of Required Personal Protective Equipment

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles or eyeglasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[1]	To prevent eye contact which can cause serious irritation.[1][2][4]
Hand Protection	Protective gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly.[2][5]	To avoid skin contact which can cause irritation.[1][2][4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[1] A dust mask (type N95 in the US) is recommended.[5]	To prevent inhalation of dust, which may cause respiratory irritation.[1][2][4]
Body Protection	Wear protective clothing, such as a lab coat.[1][2]	To protect skin from accidental exposure.

Safe Handling and Experimental Workflow

Proper handling procedures are critical to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the key steps from material receipt to disposal.

Safe Handling Workflow for 3-(2-Thienyl)-L-alanine



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Safe handling workflow diagram.

Experimental Protocols

1. Preparation:

- Review Safety Data Sheet (SDS): Before handling, thoroughly review the SDS for **3-(2-Thienyl)-L-alanine**.
- Don Personal Protective Equipment (PPE): Wear the appropriate PPE as specified in the table above.
- Prepare Workspace: Ensure work is conducted in a well-ventilated area, preferably in a chemical fume hood.^{[1][2]} Emergency eyewash stations and safety showers should be readily accessible.^[6]

2. Handling:

- Avoid Dust Formation: This compound is a powder, so care must be taken to avoid generating dust.^{[1][7]}
- Weighing and Transfer: Weigh the required amount in a fume hood. Use appropriate tools to handle the solid and avoid spills.
- In Case of a Spill: Sweep up the spilled solid and place it into a suitable, closed container for disposal.^{[1][7]} Do not allow the product to enter drains.^[7]

3. Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[1][2]}
- Store locked up.^{[1][2]}

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[1][2][3]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[1][2][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice.[1][2]
Ingestion	Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[1]

Disposal Plan

- Waste Characterization: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[1]
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2] Contaminated packaging should be disposed of as unused product.[2] Do not empty into drains.[1]

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References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 22951-96-8 Name: 3-(2-Thienyl)-L-alanine [xixisys.com]
- 4. beta-2-Thienyl-L-alanine | C₇H₉NO₂S | CID 146719 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-(2-Thienyl)- L -alanine = 98.0 TLC 22951-96-8 [sigmaaldrich.com]
- 6. fishersci.ca [fishersci.ca]
- 7. peptide.com [peptide.com]
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